Spectroscopic Profile of 1-Phenyl-1-octyne: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Phenyl-1-octyne*
CAS No.:	*16967-02-5*
Cat. No.:	*B093662*

Get Quote

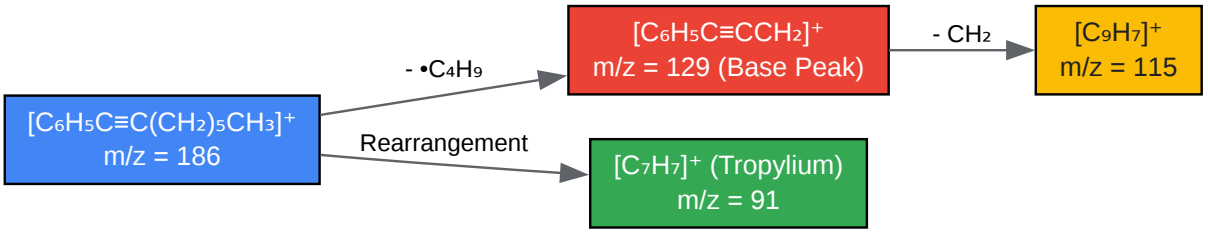
This guide provides a comprehensive analysis of the spectroscopic data for **1-phenyl-1-octyne** (CAS No: 16967-02-5), a disubstituted internal alkyne. The structural elucidation of such molecules is fundamental in research and development, particularly in fields like materials science and synthetic chemistry where precise molecular architecture dictates function. This document moves beyond a simple presentation of data, offering an in-depth interpretation grounded in established spectroscopic principles. We will explore the mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance data, explaining the causal relationships between molecular structure and spectral output.

Molecular Identity and Structure

1-Phenyl-1-octyne is an organic compound featuring a phenyl group and a hexyl chain attached to a carbon-carbon triple bond. This internal alkyne structure dictates its unique spectroscopic signature.

- Molecular Formula: $C_{14}H_{18}$[1][2]
- Molecular Weight: 186.29 g/mol [1][2]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Plausible MS fragmentation pathway for **1-phenyl-1-octyne**.

Experimental Protocol: Electron Ionization MS

- Sample Preparation: A dilute solution of **1-phenyl-1-octyne** is prepared in a volatile solvent (e.g., methanol or dichloromethane).
- Introduction: The sample is introduced into the mass spectrometer's ion source, typically via direct injection or through a gas chromatograph (GC-MS). The high vacuum of the instrument causes the solvent and sample to vaporize.
- Ionization: In the ion source, the gaseous molecules are bombarded by a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($[M]^+$) and causing it to fragment. [3]4. Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: An electron multiplier detector records the abundance of ions at each m/z value, generating the mass spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The spectrum of **1-phenyl-1-octyne**, sourced from the NIST/EPA Gas-Phase Infrared Database, displays characteristic absorptions that confirm its key structural features. [1]

Data Summary

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Intensity	Assignment of Vibration
3050 - 3100	Medium-Weak	Aromatic C-H Stretch
2850 - 2960	Strong	Aliphatic (Alkyl) C-H Stretch
~2220	Weak	C≡C Stretch (Internal Alkyne)
~1600, ~1490	Medium	Aromatic C=C Ring Stretch

Interpretation and Mechanistic Insight

The IR spectrum provides a clear fingerprint of **1-phenyl-1-octyne**. The absorptions just above 3000 cm^{-1} are definitive for sp^2-hybridized C-H bonds, confirming the presence of the aromatic phenyl group. Conversely, the strong, sharp peaks in the 2850-2960 cm^{-1} region are characteristic of sp^3-hybridized C-H bonds from the hexyl alkyl chain. [4] A critical, though subtle, feature is the absorption for the carbon-carbon triple bond (C≡C) stretch. For internal alkynes, this peak is expected in the 2100-2260 cm^{-1} range. [5][6]In **1-phenyl-1-octyne**, this peak is present but weak. This is a textbook example of how bond polarity affects IR absorption intensity. A change in dipole moment is required for a vibration to be IR-active. In a nearly symmetrical internal alkyne, the C≡C stretch induces very little change in the dipole moment, resulting in a weak absorption. [7]If this were a terminal alkyne, a strong, sharp ≡C-H stretch would be observed around 3300 cm^{-1}, which is clearly absent. [6] Finally, the absorptions around 1600 cm^{-1} and 1490 cm^{-1} are characteristic of the C=C stretching vibrations within the aromatic ring, further substantiating the presence of the phenyl group.

Experimental Protocol: FTIR Spectroscopy (Liquid Film)

- Instrument Preparation: An FTIR (Fourier-Transform Infrared) spectrometer is purged and a background spectrum is collected to account for atmospheric CO_2 and H_2O. [3]2. Sample Preparation: As **1-phenyl-1-octyne** is a liquid at room temperature, the simplest method is to prepare a neat (undiluted) thin film. A single drop of the compound is placed on one salt plate (e.g., NaCl or KBr), and a second plate is pressed on top to spread the liquid evenly. [3]3. Data Acquisition: The prepared salt plates are placed in the spectrometer's sample holder. The infrared beam is passed through the sample, and the resulting interferogram is recorded.

© 2026 BenchChem. All rights reserved.

- Data Processing: A Fourier transform is applied to the interferogram to convert it into the familiar spectrum of absorbance or transmittance versus wavenumber (cm^{-1}). The previously recorded background spectrum is automatically subtracted.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. While publicly available, experimentally verified spectra for **1-phenyl-1-octyne** are scarce, we can construct a highly accurate and reliable interpretation based on established chemical shift principles, predicted data, and spectral data from closely related analogs like 1-phenyl-1-propyne and 1-phenyl-1-butyne. [3][8]

^{1}H NMR Analysis (Predicted)

The proton NMR spectrum will show distinct signals for the aromatic protons, the protons on the carbon adjacent to the alkyne (propargylic), the other methylene protons of the alkyl chain, and the terminal methyl group.

© 2026 BenchChem. All rights reserved.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
7.45 - 7.40	Multiplet	2H	Aromatic (ortho-H)	Deshielded due to proximity to the electron-withdrawing alkyne group.
7.35 - 7.25	Multiplet	3H	Aromatic (meta-, para-H)	Typical chemical shift for monosubstituted benzene ring protons. [9]
~2.40	Triplet (t)	2H	-C≡C-CH_2-	Propargylic protons are deshielded by the alkyne's magnetic anisotropy. Split into a triplet by the adjacent CH_2 group.
~1.60	Multiplet (m)	2H	-C≡C-CH_2-CH_2-	Standard alkyl methylene protons.
~1.40	Multiplet (m)	6H	-$(CH_2)_3$-CH_3	Overlapping signals from the three central methylene groups of the hexyl chain.
~0.90	Triplet (t)	3H	-CH_3	Classic terminal methyl group signal, split into a

© 2026 BenchChem. All rights reserved.

triplet by the adjacent CH_2 group.

^{13}C NMR Analysis (Predicted)

The carbon NMR spectrum is expected to show 12 distinct signals, as the ortho and meta carbons of the phenyl ring are unique, and all carbons in the hexyl chain are in different chemical environments. Quaternary carbons (with no attached protons) will typically show weaker signals.

© 2026 BenchChem. All rights reserved.

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~131.7	Aromatic C (ortho)	Standard chemical shift for substituted aromatic carbons.
~128.3	Aromatic C (meta)	Standard chemical shift for substituted aromatic carbons.
~128.0	Aromatic C (para)	Standard chemical shift for substituted aromatic carbons.
~124.0	Aromatic C (ipso)	Quaternary carbon attached to the alkyne; signal will be weak.
~91.0	≡C-Ph	Alkyne sp-hybridized carbon attached to the phenyl group. [10]
~80.0	≡C-Hexyl	Alkyne sp-hybridized carbon attached to the alkyl chain. [10]
~31.5	-$(CH_2)_4$-CH_3	Alkyl chain carbon.
~28.8	-CH_2-CH_2-CH_3	Alkyl chain carbon.
~28.5	-C≡C-CH_2-CH_2-	Alkyl chain carbon.
~22.6	-CH_2-CH_3	Alkyl chain carbon.
~19.3	-C≡C-CH_2-	Propargylic carbon.
~14.1	-CH_3	Terminal methyl carbon.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **1-phenyl-1-octyne** is dissolved in ~0.7 mL of a deuterated solvent, typically deuterated chloroform ($CDCl_3$), inside a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (δ = 0.00 ppm).

© 2026 BenchChem. All rights reserved.

- Instrument Setup: The NMR tube is placed in the spectrometer's probe. The instrument is tuned to the appropriate frequencies for ^{1}H and ^{13}C, and the magnetic field is "locked" onto the deuterium signal of the solvent to maintain field stability. Shimming is performed to optimize the homogeneity of the magnetic field.
- ^{1}H Data Acquisition: A standard one-pulse experiment is performed. A short radiofrequency pulse excites the protons, and the resulting free induction decay (FID) signal is recorded. Typically, 8 to 16 scans are acquired and averaged to improve the signal-to-noise ratio.
- ^{13}C Data Acquisition: A proton-decoupled pulse sequence is used. This involves irradiating the protons while acquiring the ^{13}C signal, which collapses the C-H coupling and enhances the signal via the Nuclear Overhauser Effect (NOE). Due to the low natural abundance of ^{13}C, many more scans (hundreds to thousands) are required to obtain a good spectrum.
- Data Processing: For both nuclei, the acquired FID is Fourier transformed to generate the spectrum. Phase correction and baseline correction are applied to produce the final, interpretable NMR spectrum.

Summary

The collective spectroscopic data provides an unambiguous structural confirmation of **1-phenyl-1-octyne**. Mass spectrometry confirms the molecular weight and reveals characteristic benzylic and propargylic fragmentation. Infrared spectroscopy identifies the key functional groups: the aromatic ring, the alkyl chain, and the internal carbon-carbon triple bond. Finally, NMR spectroscopy, through a predictive analysis based on sound chemical principles, maps out the complete carbon-hydrogen framework of the molecule. Together, these techniques form a self-validating system for the comprehensive characterization of this compound, essential for any research or development application.

References

- Chemistry LibreTexts. (2023). Spectroscopy of the Alkynes. [Link]
- Leah4sci. (2021). Lec15 - IR Spectra of Alkynes and Nitriles. YouTube. [Link]
- Human Metabolome Database. (n.d.). 13C NMR Spectrum (1D, 1000 MHz, D2O, predicted) (HMDB0031627). [Link]

© 2026 BenchChem. All rights reserved.

- NIST. (n.d.). **1-Phenyl-1-octyne** Mass Spectrum. NIST Chemistry WebBook. [Link]
- NIST. (n.d.). **1-Phenyl-1-octyne** IR Spectrum. NIST Chemistry WebBook. [Link]
- Oregon State University. (n.d.). 13C NMR Chemical Shift. [Link]
- NIST. (n.d.). **1-Phenyl-1-octyne**. NIST Chemistry WebBook. [Link]
- University of Calgary. (n.d.). Spectroscopy Tutorial: Alkynes. [Link]
- University of Wisconsin-Platteville. (n.d.). IR: alkynes. [Link]
- Oregon State University. (n.d.). 1H NMR Chemical Shift. [Link]
- Illinois State University. (2015). Infrared Spectroscopy. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Phenyl-1-octyne [webbook.nist.gov]
- 2. 1-Phenyl-1-octyne [webbook.nist.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 1-PHENYL-1-PROPYNE(673-32-5) 13C NMR spectrum [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 7. rsc.org [rsc.org]
- 8. 1-PHENYL-1-PROPYNE(673-32-5) 1H NMR spectrum [chemicalbook.com]
- 9. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 10. 13C NMR Chemical Shift [sites.science.oregonstate.edu]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Spectroscopic Profile of 1-Phenyl-1-octyne: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093662/docs#spectroscopic-profile-of-1-phenyl-1-octyne-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check